

Application Notes and Protocols for (R)-MLT-985

In Vitro Assays

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Compound of Interest

Compound Name: (R)-MLT-985

Cat. No.: B15620862

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Abstract

(R)-MLT-985 is a potent, selective, and orally active allosteric inhibitor of the Mucosa-Associated Lymphoid Tissue Lymphoma Translocation protein 1 (MALT1) paracaspase. MALT1 is a critical component of the CARD11-BCL10-MALT1 (CBM) signalosome, which plays a key role in NF- κ B signaling pathways essential for the proliferation and survival of certain B-cell lymphomas, such as the Activated B-Cell like (ABC) subtype of Diffuse Large B-Cell Lymphoma (DLBCL). These application notes provide detailed protocols for key in vitro assays to characterize the activity of **(R)-MLT-985** and similar MALT1 inhibitors.

Introduction

The CARD11-BCL10-MALT1 (CBM) complex is a crucial signaling hub that links antigen receptor activation to downstream pathways, most notably the canonical NF- κ B pathway. In certain malignancies like ABC-DLBCL, mutations in components of this pathway, such as CARD11, lead to constitutive MALT1 activation, promoting cell survival and proliferation. As a cysteine protease, MALT1's enzymatic activity is a prime target for therapeutic intervention. **(R)-MLT-985** has been identified as a highly potent inhibitor of MALT1 with an IC₅₀ of 3 nM in

biochemical assays. This document outlines the methodologies to assess its inhibitory potential through biochemical and cell-based assays.

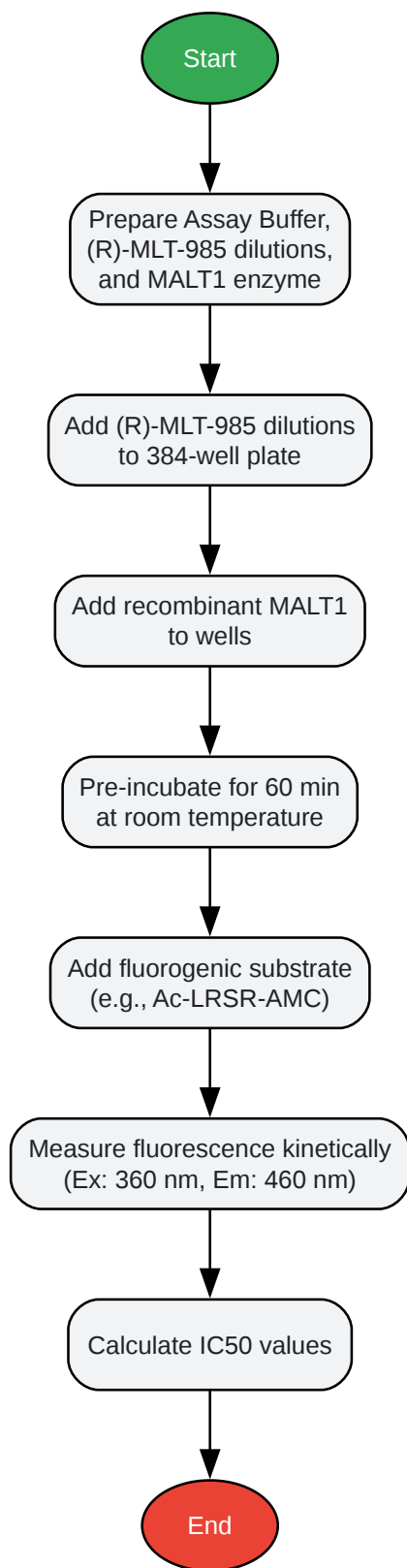
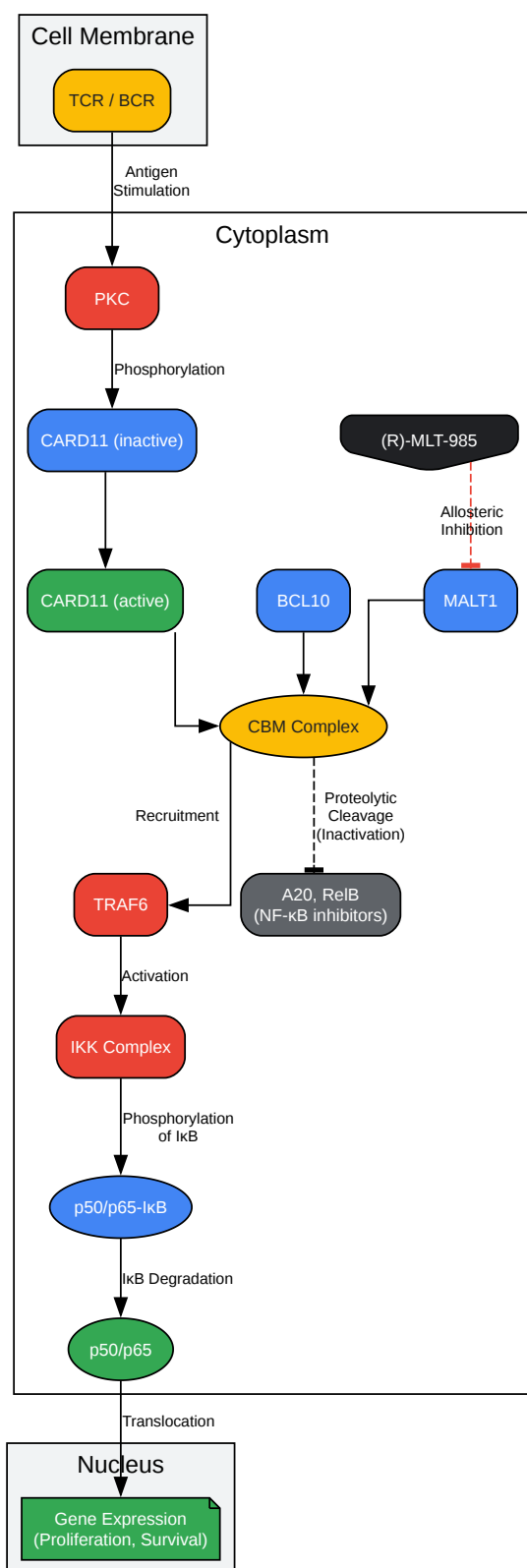
Data Presentation

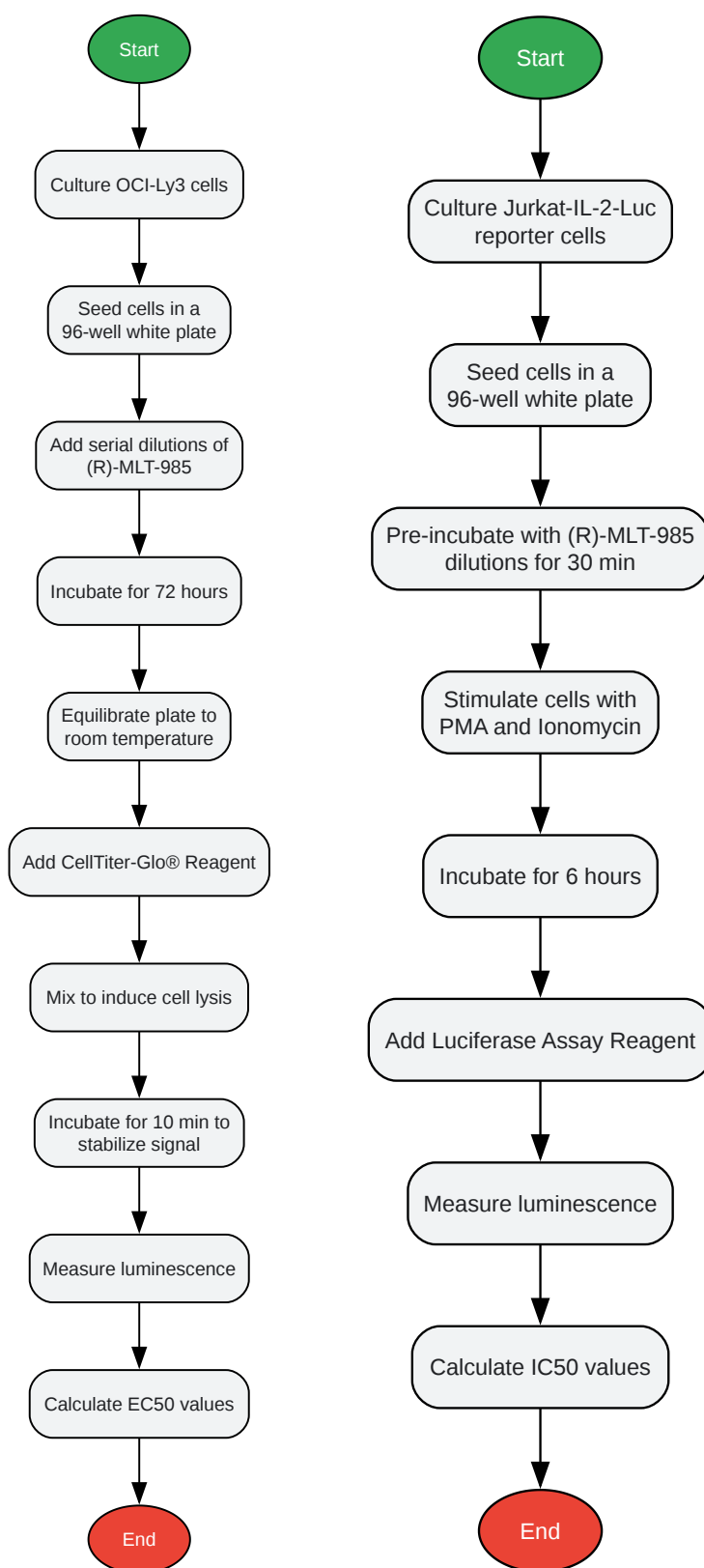
The following tables summarize the in vitro activity of **(R)-MLT-985** across various assays.

Assay Type	Target/Cell Line	Parameter	Value	Reference(s)
Biochemical Protease Activity	Recombinant MALT1	IC50	3 nM	[1] [2]
IL-2 Reporter Gene Assay	Jurkat T-cells	IC50	20 nM	[1]
Cell Growth Inhibition	OCI-Ly3	EC50	0.12 μ M	[2]
Human PBMC IL-2 Release	Human PBMCs	IC50	0.5 μ M	[1]

Signaling Pathway

The CBM complex is essential for T-cell and B-cell receptor signaling. Upon receptor stimulation, Protein Kinase C (PKC) phosphorylates CARD11, leading to a conformational change that allows the recruitment of BCL10 and MALT1. This complex then recruits TRAF6, an E3 ubiquitin ligase, which leads to the activation of the IKK complex and subsequent activation of the NF- κ B pathway. MALT1's protease activity is crucial for cleaving and inactivating negative regulators of NF- κ B signaling, such as A20 and RelB.





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- 2. T Cell Activation Bioassay (IL-2) Protocol [worldwide.promega.com]
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